

Cinmethylin: A Technical Guide to its Target Site and Enzymatic Inhibition

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Compound of Interest

Compound Name: Cinmethylin

Cat. No.: B129038

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Abstract

Cinmethylin is a pre-emergence herbicide effective against a range of grass weeds. Initially developed in the 1980s, its precise mechanism of action was a subject of investigation for many years. Recent advanced studies have unequivocally identified fatty acid thioesterase (FAT) as the primary enzymatic target of **cinmethylin**. This technical guide provides an in-depth overview of the target site, the mechanism of enzymatic inhibition, and the key experimental protocols used to elucidate this mode of action. The information presented is intended to support further research and development in the fields of herbicide science and drug discovery.

Target Site Identification and Confirmation

The definitive identification of fatty acid thioesterase (FAT) as the molecular target of **cinmethylin** was achieved through a combination of advanced experimental techniques. Initial hypotheses that explored targets such as asparagine synthetase or tyrosine aminotransferase have been superseded by robust evidence pointing to FAT.

Chemoproteomics: Cellular Target Profiling™

A pivotal study utilized a chemoproteomic approach, specifically the Cellular Target Profiling™ technology, to identify the protein targets of **cinmethylin** in *Lemna paucicostata* protein

extracts.[1] This method involves the immobilization of a **cinmethylin** derivative on a matrix, which is then used to capture binding proteins from the plant extract. The bound proteins are subsequently displaced by the active compound, followed by identification using liquid chromatography-mass spectrometry (LC-MS).[1][2]

This approach identified three potential target proteins belonging to the fatty acid thioesterase (FAT) family that bind to **cinmethylin** with high affinity.[1] The displacement of these FAT proteins was shown to be specific to the herbicidally active diastereomer of **cinmethylin**, further validating the interaction.[2]

Fluorescence-Based Thermal Shift Assay (FTSA)

To biochemically confirm the binding of **cinmethylin** to FAT, a fluorescence-based thermal shift assay (FTSA) was employed.[1] This assay measures the change in the melting temperature (T_m) of a protein upon ligand binding. A significant shift in the T_m of FAT A enzymes from both *Lemna* and *Arabidopsis* was observed in the presence of **cinmethylin**, indicating a direct binding event.[1]

In Vivo Confirmation through Metabolite Analysis

Gas chromatography-mass spectrometry (GC-MS) analysis of the free fatty acid (FFA) composition in *Lemna* extracts provided in vivo evidence of FAT inhibition.[1] Treatment with **cinmethylin** resulted in a significant reduction of both saturated (C14 and C16) and unsaturated (C18) fatty acids.[1] This metabolic signature is consistent with the inhibition of FAT, which is responsible for releasing these fatty acids from the acyl carrier protein (ACP) in the plastid, a crucial step for their export and subsequent lipid biosynthesis.[1]

Enzymatic Inhibition and Binding Affinity

Cinmethylin acts as a potent inhibitor of fatty acid thioesterase. The binding affinity of a **cinmethylin** derivative to different FAT isoforms from *Lemna paucicostata* has been quantified, demonstrating a strong and specific interaction.

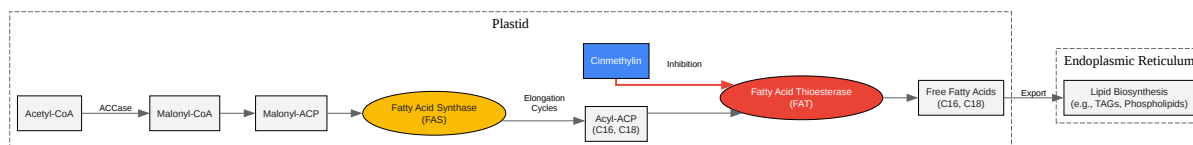
Table 1: Binding Affinity of Cinmethylin Derivative to *Lemna paucicostata* FAT Isoforms

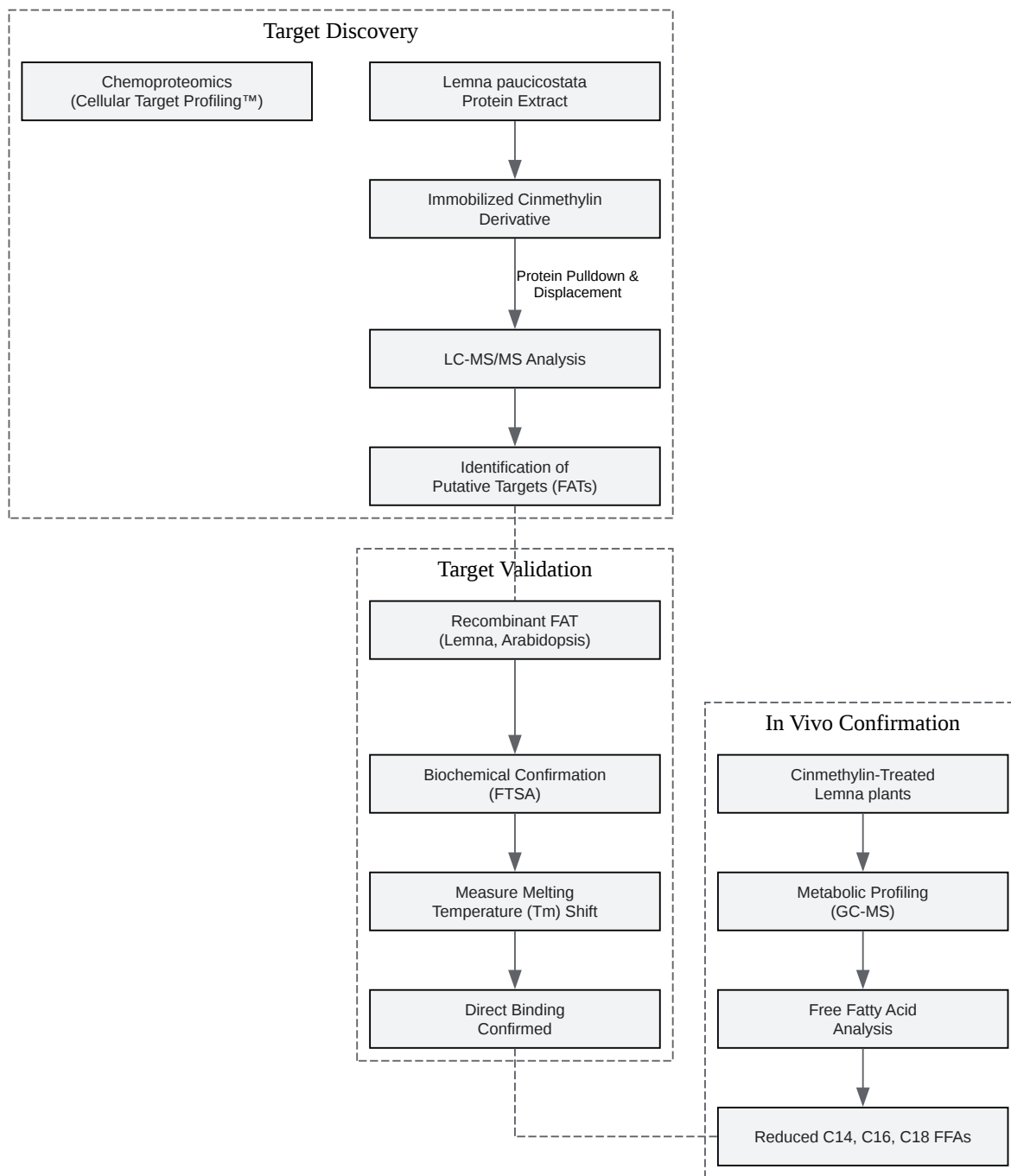
Target Protein	Dissociation Constant (Kd)	Reference
FAT_03 (g24266)	20 nM	[2]
FAT_01 (g05900)	6.45 μ M	[2]
FAT (g25569)	Higher than FAT_03	[2]

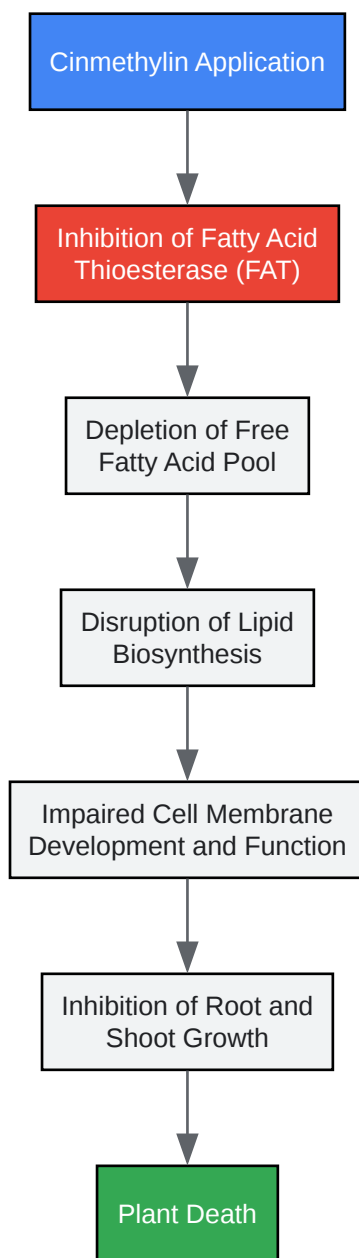
Signaling Pathways and Experimental Workflows

Plant Fatty Acid Biosynthesis Pathway and Cinmethylin's Point of Inhibition

The following diagram illustrates the de novo fatty acid biosynthesis pathway in plant plastids and highlights the specific step inhibited by **cinmethylin**.







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References

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- 2. researchgate.net [researchgate.net]
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